

# Solubility Profile of 2-Butyl-2-ethyl-1,3-propanediol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Butyl-2-ethyl-1,3-propanediol

Cat. No.: B052112

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-Butyl-2-ethyl-1,3-propanediol** in a range of common laboratory solvents. The information presented herein is intended to support research, development, and formulation activities where this compound is utilized.

## Core Quantitative Solubility Data

The solubility of a compound is a critical physical property that influences its behavior in various applications, from reaction kinetics to formulation stability. The following table summarizes the available quantitative and qualitative solubility data for **2-Butyl-2-ethyl-1,3-propanediol**.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Observations
Water	H <sub>2</sub> O	8.8 g/L	20	Soluble.
Methanol	CH <sub>3</sub> OH	Highly Soluble	Not Specified	Described as "almost transparency," suggesting good solubility. <sup>[1]</sup> <sup>[2]</sup>
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Predicted to be Soluble	-	As a short-chain alcohol, ethanol is expected to be a good solvent for a diol with alkyl chains.
Acetone	C <sub>3</sub> H <sub>6</sub> O	Predicted to be Soluble	-	The polar aprotic nature of acetone should allow for favorable interactions.
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	Predicted to be Moderately Soluble	-	Expected to be a moderate solvent due to its ester functionality.
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	Predicted to be Soluble	-	The polar nature of dichloromethane should facilitate dissolution.

Chloroform	CHCl <sub>3</sub>	Predicted to be Soluble	-	Similar to dichloromethane, chloroform is expected to be a good solvent.
Toluene	C <sub>7</sub> H <sub>8</sub>	Predicted to be Sparingly Soluble	-	The non-polar aromatic character of toluene suggests lower solubility.
Hexane	C <sub>6</sub> H <sub>14</sub>	Predicted to be Sparingly Soluble	-	As a non-polar aliphatic solvent, hexane is expected to be a poor solvent.

## Physicochemical Properties of 2-Butyl-2-ethyl-1,3-propanediol

A comprehensive understanding of the compound's physical properties is essential for its effective use.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O <sub>2</sub>
Molecular Weight	160.25 g/mol
Appearance	White crystalline solid
Melting Point	41-44 °C
Boiling Point	178 °C at 50 mmHg
Density	0.93 g/cm <sup>3</sup>

# Experimental Protocol for Solubility Determination (Flask Method)

The following is a detailed methodology for determining the solubility of **2-Butyl-2-ethyl-1,3-propanediol** in a given solvent, adapted from the OECD Test Guideline 105 (Flask Method). This method is suitable for substances with solubilities above  $10^{-2}$  g/L.

## 1. Principle:

A supersaturated solution of the test substance in the solvent of choice is agitated at a constant temperature. Once equilibrium is reached, the concentration of the substance in the aqueous phase is determined by a suitable analytical method.

## 2. Materials and Equipment:

- **2-Butyl-2-ethyl-1,3-propanediol** (analytical standard grade)
- Solvent of interest (HPLC grade or equivalent)
- Glass flasks with stoppers
- Constant temperature water bath or incubator
- Magnetic stirrer and stir bars or a mechanical shaker
- Centrifuge (optional)
- Syringes and filters (e.g., 0.45  $\mu\text{m}$  pore size)
- Analytical balance
- Appropriate analytical instrumentation (e.g., HPLC-UV, GC-FID, or a calibrated spectrophotometer)
- Volumetric flasks and pipettes

## 3. Procedure:

- Preparation of the Test Solution:
  - Add an excess amount of **2-Butyl-2-ethyl-1,3-propanediol** to a flask containing a known volume of the solvent. The excess solid should be clearly visible.
  - Stopper the flask to prevent solvent evaporation.
- Equilibration:
  - Place the flask in a constant temperature bath or incubator set to the desired temperature (e.g., 20 °C).
  - Agitate the mixture using a magnetic stirrer or shaker. The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause foaming or dispersion of the solid into very fine particles.
  - Allow the mixture to equilibrate for a sufficient period. A preliminary test may be needed to determine the time required to reach equilibrium (typically 24 to 48 hours). Equilibrium is reached when consecutive measurements of the concentration of the solute in the solution, taken at least 24 hours apart, show no significant difference.
- Sample Collection and Preparation:
  - Once equilibrium is established, stop the agitation and allow the excess solid to settle.
  - Carefully withdraw a sample from the clear supernatant using a syringe.
  - Immediately filter the sample through a 0.45 µm filter to remove any undissolved particles. The filtration apparatus should be pre-equilibrated to the test temperature to avoid precipitation.
  - Dilute the filtered sample as necessary with the solvent to bring the concentration within the working range of the analytical method.
- Analysis:
  - Analyze the concentration of **2-Butyl-2-ethyl-1,3-propanediol** in the prepared sample using a validated analytical method.

- Prepare a calibration curve using standard solutions of known concentrations.
- Calculation:
  - Calculate the solubility of the compound in the solvent using the measured concentration and any dilution factors. Express the result in g/L or other appropriate units.

#### 4. Data Reporting:

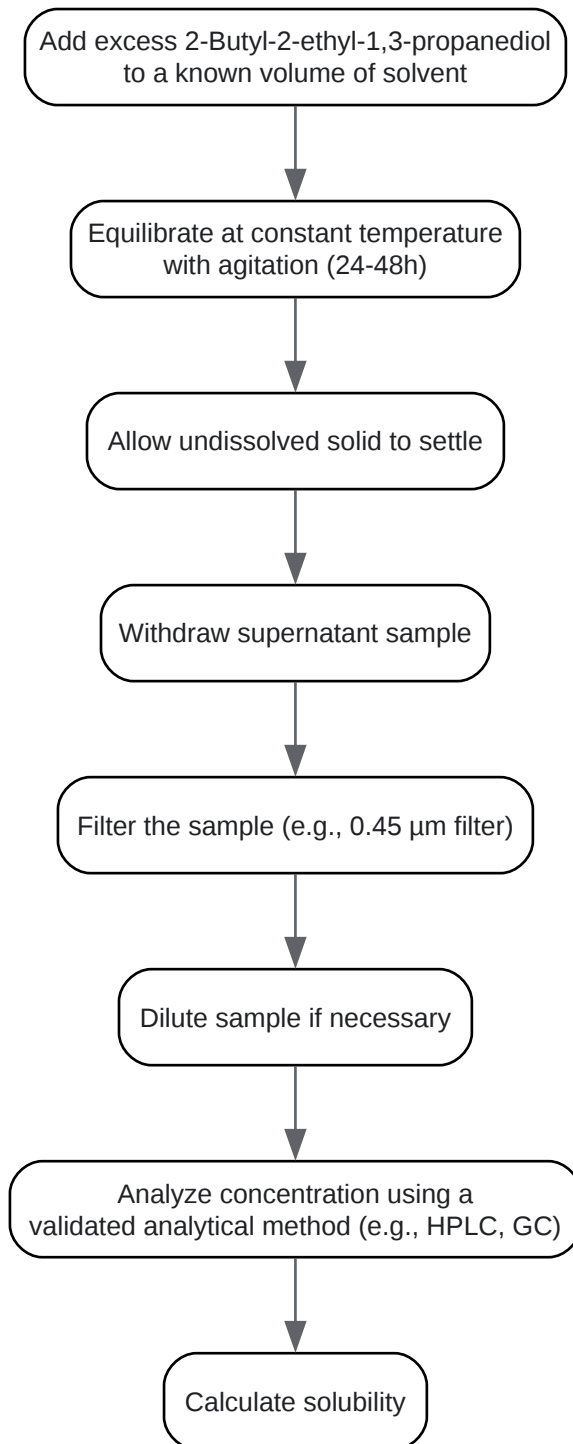
The report should include:

- The detailed experimental procedure.
- The analytical method used, including validation data.
- The solubility results, including the mean value and standard deviation from at least three replicate experiments.
- The test temperature.

## Experimental Workflow

The following diagram illustrates the general workflow for the determination of solubility using the flask method.

## Solubility Determination Workflow (Flask Method)



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## Solubility Determination Workflow (Flask Method)

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## References

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